

Navigating the HEVC Licensing Landscape: A Guide for Researchers and Developers

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Compound of Interest

Compound Name: Mpeg-LA
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For researchers, scientists, and drug development professionals leveraging High-Efficiency Video Coding (HEVC/H.265) in their work—from high-resolution microscopy and medical imaging to data analysis and collaborative research platforms—understanding the associated patent licensing costs is crucial. This guide provides a comprehensive overview of the HEVC patent license structure, focusing on the framework administered by Access Advance, which now manages the patent pools of both the former MPEG LA and HEVC Advance.

Frequently Asked Questions (FAQs)

1. What is the current structure for HEVC patent licensing?

Previously, the HEVC patent landscape was fragmented, with two main patent pools: one administered by MPEG LA and another by HEVC Advance. This created complexity, as a product manufacturer might have needed licenses from both pools.

In a significant simplification of the licensing process, Via Licensing Alliance (which had earlier acquired MPEG LA) and Access Advance have consolidated their HEVC patent pools. As of

late 2025, Access Advance administers a unified HEVC patent pool, creating a "one-stop shop" for licensing a substantial portion of the essential HEVC patents.^{[1][2]}

2. What is the cost structure of the HEVC license under Access Advance?

Access Advance offers a tiered licensing structure with different royalty rates based on the product category. It's important to note that the legacy MPEG LA terms are also encompassed within this new structure.

Legacy MPEG LA HEVC License Terms:

The original MPEG LA license had a straightforward model.

Feature	Cost
Annual Royalty-Free Threshold	First 100,000 units per year
Per-Unit Royalty (after threshold)	\$0.20
Maximum Annual Royalty (Cap)	\$25 million
Royalty on HEVC Content	None

Access Advance HEVC License Terms:

Access Advance provides a more detailed, category-based royalty structure. The rates vary based on the device type.

Device Category	Per-Unit Royalty Rate (Region 1)
Mobile Devices	\$0.40 - \$0.80
Connected Home & Other Devices	\$0.40 - \$0.80
4K UHD+ Televisions/Displays	\$1.50
HEVC Content on Digital Media Storage	Varies

For licensees who sign an agreement on or before December 31, 2025, the current royalty rates and caps can be locked in through 2030. Beginning January 1, 2026, HEVC royalty rates

will be updated to align with the VVC Advance royalty rate structure.[3]

3. Is there a royalty fee for distributing HEVC-encoded video content?

No, a key feature of the HEVC patent pool licenses administered by both the former MPEG LA and now Access Advance is that there are no royalties on the distribution of HEVC-encoded content.[4] This means researchers and developers can freely share, stream, or otherwise distribute video data encoded with HEVC without incurring content-based licensing fees from these pools.

4. How is a "unit" defined for software, particularly in a research context?

This is a critical question for developers of scientific software. While a precise, universally applicable definition can be complex, the general principle is that a royalty is due for each "copy" of the software sold or otherwise supplied to an end-user that incorporates HEVC encoding or decoding capabilities.

In a significant policy clarification, the former HEVC Advance announced that it would not seek royalties for HEVC functionality implemented in application-layer software that is downloaded to a device after its initial sale and where the encoding/decoding is performed on a general-purpose CPU. This would likely cover many research software applications that are downloaded and installed by users on their own computers. While this policy was established before the full consolidation under Access Advance, it indicates a favorable stance for many software developers.

5. Are there any exemptions or special considerations for non-commercial or academic research?

Currently, there are no explicitly stated general exemptions for non-commercial or academic research within the publicly available licensing terms from Access Advance. The licensing structure is primarily aimed at commercial product distribution.

However, research institutions developing and using HEVC-enabled software for internal, non-commercial research purposes may fall outside the scope of the standard commercial licensing agreements. It is highly recommended that academic or non-profit research institutions contact Access Advance directly to clarify their specific use case and determine if any licensing obligations apply.

6. Do I need a license for software used only for internal research and development?

The licensing agreements are primarily focused on products "sold to end users." If your HEVC-enabled software is developed and used exclusively for internal research and development within your organization and is not distributed externally, it is less likely to trigger royalty obligations. However, for a definitive answer, it is best to consult with legal counsel and contact Access Advance for clarification based on your specific circumstances.

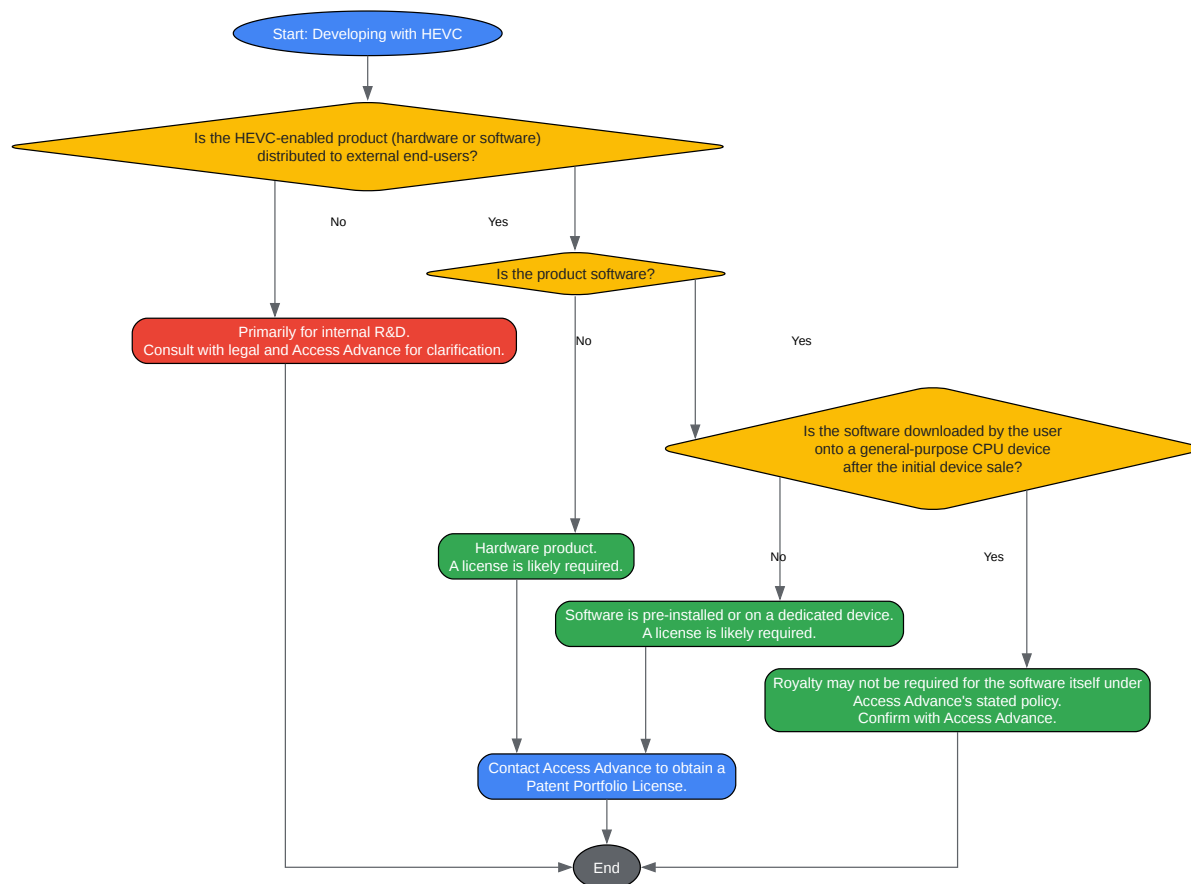
Experimental Protocols and Methodologies

For organizations that determine a license is required, the typical process involves:

- **Contacting Access Advance:** The first step is to get in touch with Access Advance's licensing department to express interest in obtaining a license.
- **Executing a Non-Disclosure Agreement (NDA):** To review the full license agreement and discuss specific terms, an NDA is usually required.
- **Reviewing the License Agreement:** The detailed terms and conditions of the HEVC Patent Portfolio License Agreement will be provided for legal review.
- **Reporting and Royalty Payments:** Once the agreement is executed, licensees are typically required to provide regular reports on the number of licensed units distributed and pay the corresponding royalties.

Visualizing the HEVC Licensing Decision Process

To aid in understanding the key decision points for determining if an HEVC license is needed, the following workflow diagram is provided.



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Caption: Decision workflow for HEVC licensing.

This guide provides a general overview of the HEVC licensing cost structure. Given that licensing agreements can be complex and subject to change, it is always recommended to consult directly with Access Advance and seek legal counsel for matters pertaining to your specific situation.

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